

An In-depth Technical Guide to N-Allylaniline: Properties and Synthesis

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Compound of Interest

Compound Name: N-Allylaniline

Cat. No.: B1676919

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the core physicochemical properties of **N-allylaniline** and a representative experimental workflow for its synthesis. **N-Allylaniline** serves as a versatile intermediate in organic synthesis, particularly in the preparation of various heterocyclic compounds and as a precursor in drug discovery and materials science.

Core Physicochemical Data

The fundamental properties of **N-allylaniline** are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Citations
Molecular Weight	133.19 g/mol	[1] [2]
Molecular Formula	C ₉ H ₁₁ N	[1] [2]
CAS Number	589-09-3	[2]
Boiling Point	218-220 °C	
Density	0.982 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.563	

Synthetic Workflow: Direct N-Allylation of Aniline

A common and straightforward method for the synthesis of **N-allylaniline** is the direct N-allylation of aniline using an allyl halide in the presence of a base. The following diagram illustrates the typical experimental workflow for this procedure.



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Caption: Workflow for the direct N-allylation of aniline.

Experimental Protocol: Synthesis of N-Allylaniline

The following is a detailed experimental protocol for the synthesis of **N-allylaniline** via the direct allylation of aniline.

Materials:

- Aniline
- Allyl chloride
- 25% (by mass) aqueous sodium hydroxide solution
- Reaction flask equipped with a stirrer, reflux condenser, dropping funnel, and thermometer

Procedure:

- In the reaction flask, combine aniline and a 25% aqueous solution of sodium hydroxide.
- Heat the mixture to 80 °C with stirring.
- Once the temperature has stabilized, add allyl chloride dropwise over a period of 2 hours, maintaining the reaction temperature between 75 and 84 °C.

- After the addition is complete, continue to stir the mixture at the same temperature for an additional 2 hours.
- Cool the reaction mixture to room temperature.
- Separate the oil phase from the aqueous phase.
- Purify the crude product by distillation to obtain **N-allylaniline**.

This guide serves as a foundational resource for professionals engaged in chemical research and development, providing essential data and a practical synthetic protocol for **N-allylaniline**.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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